

Essential Safety and Handling Guide for H-Phg-OH (L-Phenylglycine)

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Compound of Interest

Compound Name: H-Phg-OH

Cat. No.: B554971

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This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **H-Phg-OH** (L-Phenylglycine). The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Physical and Chemical Properties

A summary of the key quantitative data for **H-Phg-OH** is presented below. This information is critical for safe handling and storage.

Property	Value
Molecular Formula	C ₈ H ₉ NO ₂ [1]
Molecular Weight	151.2 g/mol [1]
Appearance	Off-white powder/solid[2]
Melting Point	>300 °C (lit.)[2][3]
Storage Temperature	2-8°C

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is mandatory to minimize risk and ensure a safe laboratory environment.

Engineering Controls and Preparation

- Ventilation: Always work in a well-ventilated area. For handling the solid form or any procedure that may generate dust, it is mandatory to use a chemical fume hood.[\[4\]](#)[\[5\]](#)
- Emergency Equipment: Ensure that safety showers and eyewash stations are readily accessible and have been recently tested.[\[4\]](#)
- Preparation: Before handling the compound, prepare all necessary equipment and reagents to minimize movement and the potential for spills.

Personal Protective Equipment (PPE)

The following PPE is required when handling **H-Phg-OH**:

- Eye Protection: Wear chemical safety goggles to protect against accidental splashes.[\[2\]](#)[\[4\]](#)[\[5\]](#)
When there is a higher risk of splashing, a face shield should be worn in addition to goggles.
[\[6\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile, natural rubber, or neoprene, are required to prevent skin contact.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Body Protection: A standard laboratory coat must be worn to protect clothing and skin.[\[2\]](#)[\[4\]](#)
[\[5\]](#)
- Respiratory Protection: For handling larger quantities or when there is a risk of generating dust, an appropriate dust respirator (e.g., N95) must be worn.[\[4\]](#)[\[5\]](#)

Weighing and Reconstitution

- Weighing: When weighing the solid powder, do so in an area with minimal air currents, such as within a fume hood or a weighing enclosure, to prevent dispersal.[\[4\]](#)
- Reconstitution: To avoid splashing, slowly add the desired solvent to the vial containing the peptide.

Experimental Use

- Handle all solutions containing **H-Phg-OH** with the same level of precaution as the solid form.
- Avoid contact with skin and eyes.[\[2\]](#)
- Do not breathe any dust or aerosols.[\[2\]](#)

Disposal Plan

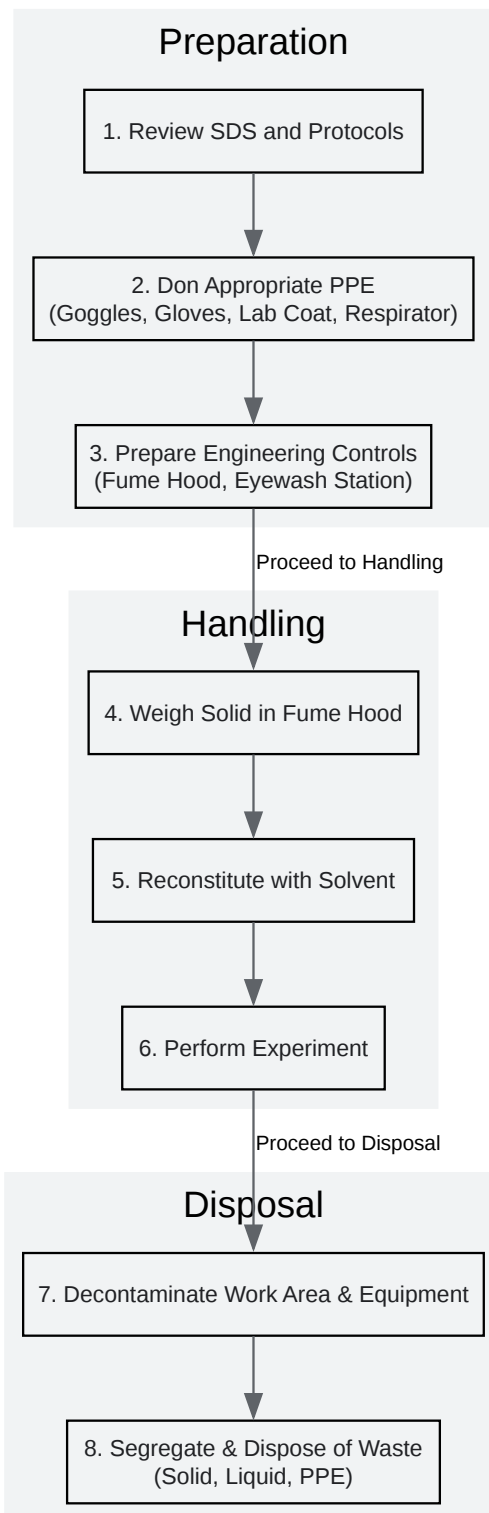
Proper disposal of **H-Phg-OH** and associated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: Place excess solid **H-Phg-OH** and any contaminated consumables (e.g., weighing paper, pipette tips) into a clearly labeled, sealed container for chemical waste.[\[4\]](#)[\[7\]](#)
- Liquid Waste: Collect all solutions containing **H-Phg-OH** in a designated, sealed waste container.[\[4\]](#) Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) guidelines.[\[7\]](#)
- Contaminated PPE: Dispose of used gloves and other contaminated disposable PPE in the appropriate chemical waste stream.[\[4\]](#)
- Decontamination: Decontaminate all non-disposable equipment and work surfaces after use.
- Waste Pickup: Contact your institution's EHS office to arrange for the pickup and disposal of the chemical waste by a licensed hazardous waste disposal service.[\[7\]](#)

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **H-Phg-OH** in a laboratory setting.

Safe Handling Workflow for H-Phg-OH

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